

Anhydroglycinol: An In-depth Technical Guide to its Biological Function and Metabolism

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Anhydroglycinol*

Cat. No.: *B144492*

[Get Quote](#)

Disclaimer: The term "**Anhydroglycinol**" is not widely recognized in scientific literature. Initial searches yielded a PubChem entry for a compound with the molecular formula C₁₅H₁₀O₄, but no associated biological data[1]. However, the query often leads to information on 1,5-Anhydroglucitol (1,5-AG), a well-researched monosaccharide with significant biological functions. This guide will focus on 1,5-Anhydroglucitol, a compound that may be related to the user's original query.

Introduction

1,5-Anhydroglucitol (1,5-AG) is a naturally occurring, chemically stable monosaccharide that is structurally similar to glucose[2][3][4]. Found in various foods, it plays a crucial role in short-term glycemic control monitoring[3][4][5]. Unlike glycated hemoglobin (HbA1c), which reflects long-term glucose levels, 1,5-AG concentrations in the blood respond more rapidly to changes in blood glucose, making it a valuable biomarker for postprandial hyperglycemia and glycemic variability[3][4][5]. This guide provides a comprehensive overview of the biological function and metabolism of 1,5-Anhydroglucitol, intended for researchers, scientists, and drug development professionals.

Biological Function of 1,5-Anhydroglucitol

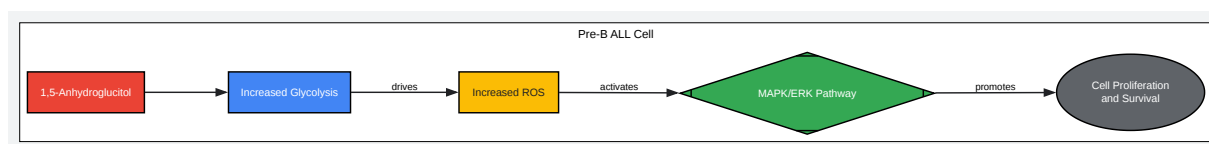
The primary biological role of 1,5-AG is as a competitive inhibitor of glucose reabsorption in the renal tubules[3][5]. Under normal glycemic conditions, 1,5-AG is filtered by the glomerulus and almost completely reabsorbed[3]. However, when blood glucose levels exceed the renal threshold for reabsorption (approximately 180 mg/dL), the excess glucose competitively inhibits

the reabsorption of 1,5-AG, leading to its increased excretion in urine and a subsequent decrease in its serum concentration[3][5]. This inverse relationship between serum 1,5-AG levels and hyperglycemia forms the basis of its use as a clinical marker for short-term glycemic control[3][5].

Recent studies have also uncovered other physiological effects of 1,5-AG. It has been shown to promote the progression of pre-B acute lymphocytic leukemia by driving glycolysis and the formation of reactive oxygen species (ROS)[2]. Furthermore, 1,5-AG can inhibit certain disaccharidases and may influence insulin secretion, although the latter is debated[5][6].

Signaling Pathway Involvement

In the context of pre-B acute lymphoblastic leukemia (ALL), 1,5-AG has been demonstrated to activate the mitogen-activated protein kinase/extracellular signal-regulated kinase (MAPK/ERK) signaling pathway in a ROS-dependent manner[2]. This activation promotes cancer cell proliferation and survival[2].



[Click to download full resolution via product page](#)

Figure 1: 1,5-Anhydroglucitol's role in the MAPK/ERK signaling pathway in pre-B ALL.

Metabolism of 1,5-Anhydroglucitol

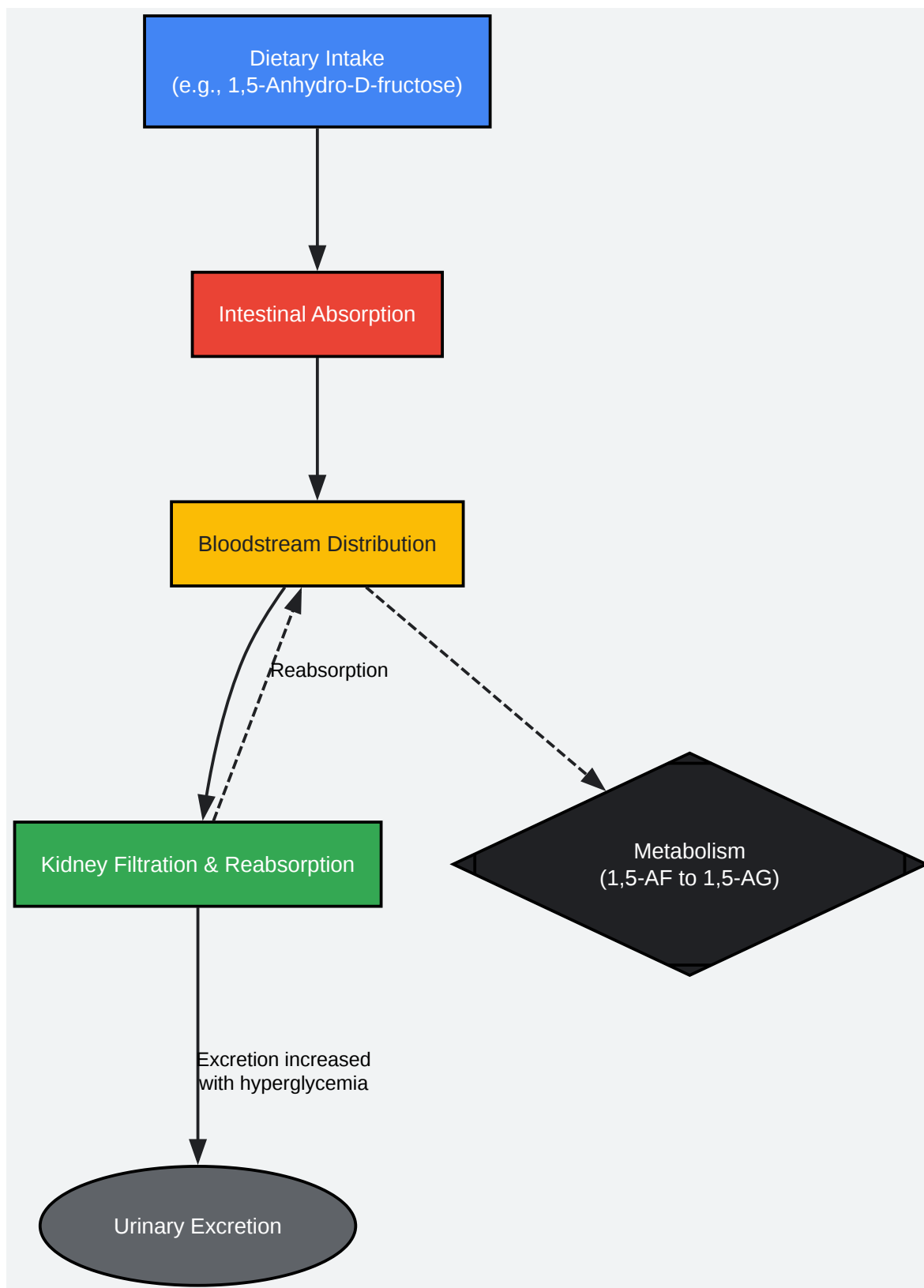
1,5-AG is primarily obtained from dietary sources and is largely metabolically inert[3][5]. The total amount in the human body is estimated to be between 500 to 1000 mg[5]. While it is structurally similar to glucose, it is a poor substrate for key enzymes in glucose metabolism such as hexokinase[7][8].

Absorption, Distribution, and Excretion

Dietary 1,5-AG is absorbed in the intestine[5]. It is then distributed throughout the body, with concentrations in tissues being significantly higher than in plasma[5]. The kidneys are the primary regulators of 1,5-AG levels in the blood through the process of filtration and competitive reabsorption with glucose[3][5].

Metabolic Transformation

While generally considered non-metabolized, some studies suggest a very low rate of metabolism[7]. One identified metabolic pathway involves the conversion of 1,5-anhydro-D-fructose (1,5-AF) to 1,5-AG[9]. In vivo studies in swine and humans have shown that orally administered 1,5-AF is rapidly metabolized to 1,5-AG[9].



[Click to download full resolution via product page](#)

Figure 2: Overview of 1,5-Anhydroglucitol's metabolic pathway.

Quantitative Data Summary

Parameter	Value	Organism/System	Reference
Normal Serum Concentration	12-40 µg/mL	Humans	[5]
Total Body Amount	500-1000 mg	Humans (estimated from rat studies)	[5]
Dietary Absorption Rate	~4.38 mg/day	Humans	[5]
Renal Reabsorption Threshold (Glucose)	>180 mg/dL	Humans	[3]
Time to Max Concentration (Oral 1,5-AF)	2 hours (for 1,5-AG)	Humans	[9]
Hexokinase Affinity (vs. Glucose)	42.5%	In vitro	[7]
Glucose Oxidase Affinity (vs. Glucose)	5%	In vitro	[7]
Metabolic Rate	< 3%	In vitro (HepG2, C2C12 cells)	[7]

Experimental Protocols

Quantification of 1,5-Anhydroglucitol using a Commercial Assay

Objective: To measure the concentration of 1,5-AG in plasma or saliva samples.

Methodology (based on the GlycoMark™ assay):[10][11]

- Sample Preparation: Collect blood and separate plasma, or collect saliva.

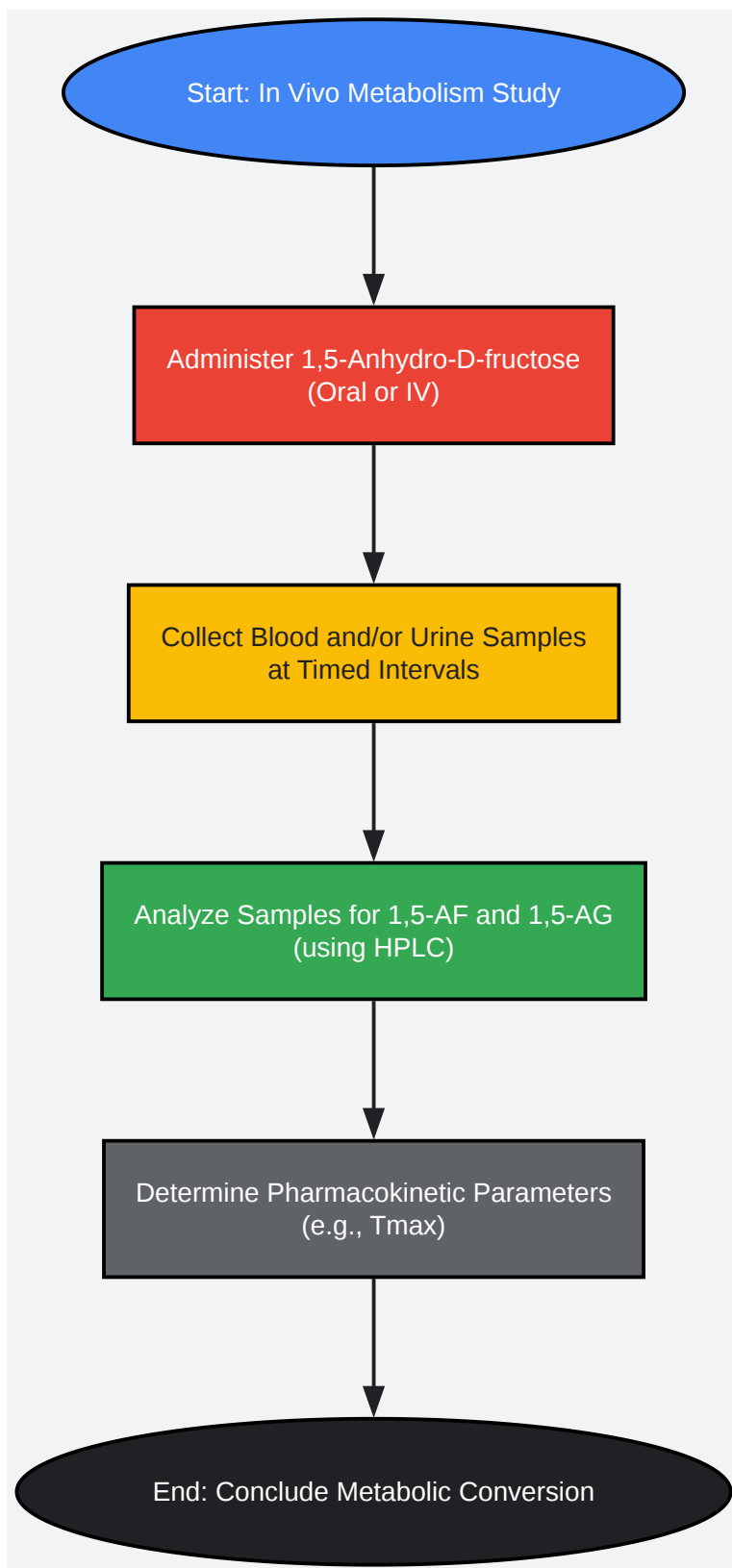
- **Glucose Elimination:** The first step of the assay involves the enzymatic removal of glucose from the sample to prevent interference.
- **1,5-AG Oxidation:** Pyranose oxidase (PROD) is used to oxidize the C-2 hydroxyl group of 1,5-AG. This reaction produces hydrogen peroxide.
- **Colorimetric Detection:** The generated hydrogen peroxide is measured colorimetrically using peroxidase (POD). The absorbance is read at 546 nm.
- **Quantification:** The concentration of 1,5-AG is determined by comparing the sample's absorbance to a standard curve.

In Vivo Metabolism Study of 1,5-Anhydro-D-fructose to 1,5-Anhydroglucitol

Objective: To investigate the in vivo conversion of 1,5-AF to 1,5-AG.

Methodology (adapted from studies in swine and humans):[\[9\]](#)

- **Animal/Human Subjects:** Use microminipigs for blood kinetics and human subjects for urinary excretion analysis.
- **Administration:** Administer a defined dose of 1,5-AF orally or intravenously.
- **Sample Collection:**
 - **Blood:** Collect blood samples at various time points post-administration (e.g., 0, 0.5, 1, 1.5, 2, 4, 6, 8, 12, 24 hours).
 - **Urine:** Collect urine samples from human subjects who have ingested 1,5-AF.
- **Analysis:** Analyze the concentrations of both 1,5-AF and 1,5-AG in the collected blood and urine samples using high-performance liquid chromatography (HPLC).
- **Data Interpretation:** Plot the concentration-time profiles to determine the pharmacokinetic parameters, such as the time to maximum concentration (T_{max}).



[Click to download full resolution via product page](#)

Figure 3: Experimental workflow for studying the in vivo metabolism of 1,5-AF to 1,5-AG.

Conclusion

1,5-Anhydroglucitol is a significant biomarker in the management of diabetes, offering a more immediate picture of glycemic control than traditional markers. Its biological function is intricately linked to glucose metabolism, primarily through competitive inhibition at the renal tubules. While largely metabolically inert, its levels can be influenced by dietary precursors. The emerging role of 1,5-AG in cancer cell signaling highlights the need for further research into its broader physiological and pathological functions. This guide provides a foundational understanding for professionals in research and drug development to explore the potential of 1,5-Anhydroglucitol in various therapeutic and diagnostic applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Anhydroglycinol | C15H10O4 | CID 442667 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,5-Anhydroglucitol promotes pre-B acute lymphocytic leukemia progression by driving glycolysis and reactive oxygen species formation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 1,5-Anhydroglucitol - Wikipedia [en.wikipedia.org]
- 4. 1,5-Anhydroglucitol in diabetes mellitus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Frontiers | The clinical potential of 1,5-anhydroglucitol as biomarker in diabetes mellitus [frontiersin.org]
- 6. researchgate.net [researchgate.net]
- 7. The metabolism and transport of 1,5-anhydroglucitol in cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Synthesis of 1,5-anhydro-D-glucitol from glucose in rat hepatoma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. In Vivo Metabolism of 1,5-Anhydro-d-fructose to 1,5-Anhydro-d-glucitol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Measurement of 1,5-anhydroglucitol in blood and saliva: from non-targeted metabolomics to biochemical assay - PMC [pmc.ncbi.nlm.nih.gov]

- 11. Measurement of 1,5-anhydroglucitol in blood and saliva: from non-targeted metabolomics to biochemical assay. [vivo.weill.cornell.edu]
- To cite this document: BenchChem. [Anhydroglycinol: An In-depth Technical Guide to its Biological Function and Metabolism]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144492#anhydroglycinol-s-biological-function-and-metabolism]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com